

Antimony Triacetate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Antimony triacetate*

CAS No.: 6923-52-0

Cat. No.: B147852

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This technical guide provides an in-depth overview of **antimony triacetate**, a compound of interest to researchers, scientists, and professionals in drug development. The document details its chemical and physical properties, synthesis protocols, and key applications, with a focus on its catalytic activity. While specific data on the biological signaling pathways of **antimony triacetate** are limited, this guide also touches upon the broader biological context of antimony compounds.

Core Chemical and Physical Properties

Antimony triacetate, with the chemical formula $C_6H_9O_6Sb$, is a white or off-white crystalline powder.^{[1][2]} It is recognized for its role as a catalyst, particularly in the production of synthetic fibers.^{[1][2]} The compound is sensitive to moisture and will decompose upon contact with water.^{[1][3]}

Quantitative Data Summary

For ease of reference and comparison, the key quantitative properties of **antimony triacetate** are summarized in the table below.

Property	Value	Source(s)
CAS Number	6923-52-0	[4][5]
Molecular Formula	C ₆ H ₉ O ₆ Sb	[1][4]
Molecular Weight	298.89 g/mol	[1][4]
Melting Point	126-131 °C (decomposes)	[1][6][7]
Boiling Point	Decomposes before boiling	[8]
Density	1.22 g/mL at 25 °C	[1][9]
Solubility	Decomposes in water. Soluble in ethylene glycol, toluene, and xylene.	[1][3][9]

Synthesis of Antimony Triacetate

The synthesis of **antimony triacetate** can be achieved through various methods. Detailed below are two common experimental protocols.

Experimental Protocol 1: From Antimony(III) Oxide and Acetic Anhydride

This method involves the reaction of antimony(III) oxide with acetic anhydride.[7]

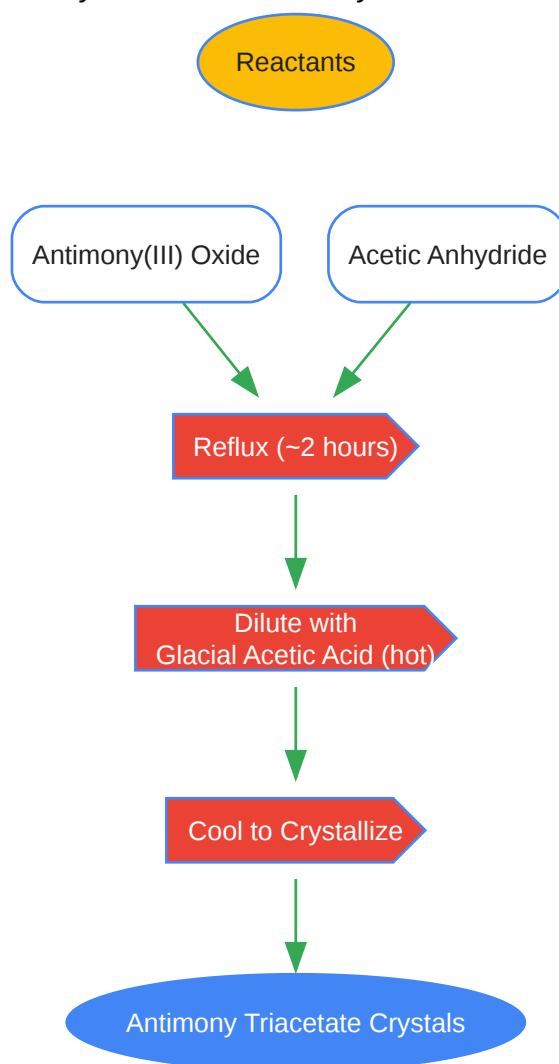
Materials:

- Antimony(III) oxide (Sb₂O₃)
- Acetic anhydride (C₄H₆O₃)
- Glacial acetic acid

Procedure:

- Gently reflux 10 grams of reagent-grade antimony(III) oxide with 35 ml of freshly distilled acetic anhydride.
- Continue refluxing until the antimony(III) oxide is completely dissolved, which typically takes about 2 hours.
- While the solution is still hot, dilute it with 25 ml of glacial acetic acid.
- Cool the solution to induce the formation of well-formed crystals of **antimony triacetate**.
- The resulting crystals should be stored under glacial acetic acid due to their high sensitivity to moisture.[4]

Synthesis of Antimony Triacetate



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Synthesis of **Antimony Triacetate** from Antimony(III) Oxide.

Experimental Protocol 2: From Antimony Powder

An alternative synthesis route utilizes antimony powder and involves oxidation.

Materials:

- Antimony powder
- Acetic anhydride
- Toluene (anhydrous, inert solvent)
- Composite catalyst (e.g., a combination of hydroquinone and an organic peroxide like benzoyl peroxide)
- Air or Oxygen

Procedure:

- Disperse antimony powder and acetic anhydride in anhydrous toluene in a reactor.
- Add a suitable amount of the composite catalyst.
- Introduce a stream of air or oxygen into the mixture to facilitate oxidation.
- After the reaction is complete, filter the hot solution.
- Cool the filtrate to allow for the crystallization of **antimony triacetate**.
- Dry the resulting crystals to obtain the final product.[6]

Applications in Research and Industry

The primary application of **antimony triacetate** is as a catalyst in the production of polyesters, such as polyethylene terephthalate (PET).[8][10] It is particularly effective in the polycondensation stage of PET synthesis.[11]

Catalysis in Polyester Synthesis: An Overview

Antimony-based catalysts, including **antimony triacetate**, are used in over 90% of the industrial production of PET.[11] The catalyst is typically introduced during the polycondensation step, where it facilitates the chain extension reactions, leading to the formation of high molecular weight polymer chains.[11][12] The catalytic mechanism is believed to involve the formation of antimony-glycolate species.[11]

Biological Activity and Toxicological Profile

While antimony compounds have a history of use in medicine, for instance, in the treatment of leishmaniasis, specific research into the biological activities and signaling pathways of **antimony triacetate** is not extensive.[10] Some studies have explored the antitumor potential of various antimony(III/IV) complexes.[10]

It is important to note that all antimony compounds are considered to be highly toxic.[5] Dermal exposure can lead to skin irritation, and inhalation may cause abdominal pain, vomiting, and diarrhea.[9] **Antimony triacetate** is harmful if swallowed or inhaled.[9] Due to its decomposition in the presence of water to form antimony trioxide and acetic acid, toxicological data for antimony trioxide is often considered relevant.[13] Studies on antimony trioxide have indicated potential for pneumoconiosis with occupational exposure.[14]

Analytical Methods

A variety of analytical techniques can be employed for the detection and quantification of antimony in different matrices. These include Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES) and Inductively Coupled Plasma-Mass Spectrometry (ICP-MS), often used for analyzing environmental and biological samples.[15]

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